

Topic: Analytical Methods for the Quantification of 4-Isoquinolin-4-yl-benzylamine

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Compound of Interest

Compound Name: 4-Isoquinolin-4-yl-benzylamine

CAS No.: 1484841-44-2

Cat. No.: B1399923

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**Abstract

This document provides detailed application notes and protocols for the quantitative analysis of **4-Isoquinolin-4-yl-benzylamine**, a heterocyclic aromatic compound of interest in pharmaceutical development. Two robust, validated analytical methods are presented: 1) a Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method with UV detection, suitable for the assay and purity determination of the bulk drug substance, and 2) a highly sensitive and selective Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of the analyte in a biological matrix (human plasma), applicable to pharmacokinetic and bioequivalence studies. The methodologies are developed and validated based on the principles outlined in the International Council for Harmonisation (ICH) guidelines. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Introduction and Physicochemical Profile

4-Isoquinolin-4-yl-benzylamine is a molecule featuring a benzylamine core substituted with an isoquinoline moiety. The presence of two basic nitrogen atoms and extensive aromaticity defines its chemical behavior and dictates the strategy for analytical method development.

Accurate quantification is critical for ensuring product quality in drug substance manufacturing and for characterizing the absorption, distribution, metabolism, and excretion (ADME) profile of the compound in preclinical and clinical development.

Predicted Physicochemical Properties

An understanding of the analyte's properties is fundamental to designing a robust analytical method. Since experimental data for this specific molecule is not widely available, the following properties are predicted based on its constituent parts, isoquinoline and benzylamine.^{[5][6][7][8]}

Property	Predicted Value / Characteristic	Rationale
Molecular Formula	C ₁₆ H ₁₄ N ₂	Derived from chemical structure.
Molecular Weight	~234.29 g/mol	Calculated from the molecular formula.
pKa	pKa ₁ : ~5.2 (Isoquinoline N) pKa ₂ : ~9.4 (Benzylic N)	The isoquinoline nitrogen is weakly basic, while the primary benzylic amine is a stronger base. ^{[5][7]}
logP	Moderately High (~3.0-3.5)	The two aromatic rings contribute to significant lipophilicity, partially offset by the polar amine groups.
UV Absorbance (λ _{max})	~220 nm, ~270 nm, ~320 nm	Predicted based on the combined chromophores of the isoquinoline and substituted benzene rings. The exact maxima must be determined experimentally. ^[9]

The presence of two basic centers with different pKa values is a critical consideration. To ensure consistent retention and sharp peak shapes in reversed-phase chromatography, the

mobile phase pH should be kept low (e.g., pH < 3) to fully protonate both nitrogen atoms.

Method 1: RP-HPLC-UV for Bulk Substance Quantification

This method is designed for accuracy and precision, suitable for assaying the purity and content of **4-Isoquinolin-4-yl-benzylamine** in a drug substance.

Principle of the Method

The compound is separated on a reversed-phase C18 column, where it is retained by hydrophobic interactions. An acidic mobile phase is used to suppress the silanol interactions and ensure the analyte is in a single, protonated form, leading to a symmetrical peak. Quantification is achieved by comparing the peak area from the sample to that of a certified reference standard using an external standard method.

Experimental Protocol: RP-HPLC-UV

Instrumentation and Materials:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a Photodiode Array (PDA) or UV detector.
- Data acquisition and processing software (e.g., Chromeleon™, Empower™).
- Analytical balance, volumetric flasks, pipettes.
- Reference Standard: **4-Isoquinolin-4-yl-benzylamine** (>99.5% purity).
- Acetonitrile (HPLC grade).
- Trifluoroacetic Acid (TFA), HPLC grade.
- Water (Deionized, 18.2 MΩ·cm).

Chromatographic Conditions:

Parameter	Condition	Justification
Column	C18, 150 mm x 4.6 mm, 5 μ m	Standard stationary phase for retaining moderately nonpolar compounds.
Mobile Phase A	0.1% TFA in Water (v/v)	TFA serves as an ion-pairing agent and maintains a low pH (~2.5) to ensure full protonation of the analyte.
Mobile Phase B	0.1% TFA in Acetonitrile (v/v)	Acetonitrile is the organic modifier for elution. TFA is included to maintain consistent pH and ionic strength.
Gradient	0-15 min: 20% to 70% B 15-17 min: 70% to 20% B 17-20 min: 20% B (Re-equilibration)	A gradient is used to ensure elution of the main peak with a good peak shape and to elute any potential impurities with different polarities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Controlled temperature ensures reproducible retention times.
Injection Volume	10 μ L	

| Detection | UV at 270 nm | A wavelength of high absorbance for the analyte, providing good sensitivity while minimizing interference. |

Preparation of Solutions:

- Diluent: Acetonitrile/Water (50:50, v/v).
- Standard Stock Solution (100 μ g/mL): Accurately weigh ~10 mg of the reference standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.

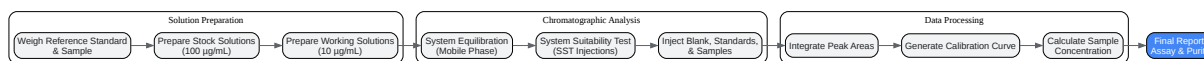
- Working Standard Solution (10 µg/mL): Pipette 10 mL of the Standard Stock Solution into a 100 mL volumetric flask and dilute to volume with the diluent.
- Sample Solution (10 µg/mL): Accurately weigh ~10 mg of the **4-Isoquinolin-4-yl-benzylamine** sample into a 100 mL volumetric flask. Prepare as per the Standard Stock Solution, then perform a 1-in-10 dilution as done for the Working Standard.

Method Validation Summary

The method must be validated according to ICH Q2(R2) guidelines to ensure it is fit for its intended purpose.^{[1][3]}

Parameter	Acceptance Criteria	Typical Result
Specificity	Peak is free from interference from blank and placebo. Peak purity index > 0.999.	Pass
Linearity	Correlation coefficient (r^2) ≥ 0.999 over 5 concentrations.	$r^2 = 0.9995$
Range	1 - 20 µg/mL (10% - 200% of working concentration)	Pass
Accuracy	98.0% - 102.0% recovery at three levels (e.g., 80%, 100%, 120%).	99.5% - 101.2%
Precision (RSD)	Repeatability (n=6): ≤ 1.0% Intermediate Precision: ≤ 2.0%	0.4% 0.9%
LOD / LOQ	Signal-to-Noise Ratio: LOD ~3:1, LOQ ~10:1	LOD: 0.05 µg/mL LOQ: 0.15 µg/mL
Robustness	RSD ≤ 2.0% after deliberate small changes (flow rate ±0.1, temp ±2°C, pH ±0.2).	Pass

Workflow Diagram: HPLC-UV Analysis



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Caption: Workflow for HPLC-UV quantification of **4-Isoquinolin-4-yl-benzylamine**.

Method 2: LC-MS/MS for Bioanalysis in Human Plasma

This ultra-sensitive method is designed for quantifying **4-Isoquinolin-4-yl-benzylamine** in human plasma, essential for pharmacokinetic studies where concentrations are expected to be very low (pg/mL to ng/mL range).

Principle of the Method

The analyte and a stable isotope-labeled internal standard (SIL-IS) are extracted from plasma via protein precipitation. Chromatographic separation is achieved using a rapid UPLC gradient to resolve the analyte from endogenous plasma components. Detection is performed on a tandem quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The high selectivity of MRM allows for precise quantification even in a complex matrix.^{[10][11]} The ratio of the analyte peak area to the IS peak area is used for quantification against a calibration curve prepared in the same biological matrix.

Experimental Protocol: LC-MS/MS

Instrumentation and Materials:

- UPLC/HPLC system coupled to a tandem quadrupole mass spectrometer with an Electrospray Ionization (ESI) source.
- Mass spectrometry software (e.g., MassLynx™, Analyst®).

- Nitrogen generator.
- Internal Standard (IS): **4-Isoquinolin-4-yl-benzylamine-d4** (or a suitable structural analog if a SIL-IS is unavailable).
- Formic Acid (LC-MS grade).
- Acetonitrile and Methanol (LC-MS grade).
- Control Human Plasma (K₂EDTA).

LC-MS/MS Conditions:

Parameter	Condition	Justification
LC Column	C18, 50 mm x 2.1 mm, 1.7 μ m	A sub-2 μ m particle column allows for rapid, high-efficiency separations (UPLC).
Mobile Phase A	0.1% Formic Acid in Water	Formic acid provides protons for efficient ESI+ ionization.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	
Gradient	0-0.5 min: 5% B 0.5-2.0 min: 5% to 95% B 2.0-2.5 min: 95% 2.5-3.0 min: 95% to 5% B (Re-equilibration)	A fast gradient is suitable for high-throughput bioanalysis.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Column Temp.	40 $^{\circ}$ C	Ensures robust and reproducible chromatography.
Ionization Mode	ESI (Positive)	The basic nitrogen atoms are readily protonated.
MRM Transitions	Analyte: 235.1 $\rightarrow$ 118.1 (Q1 $\rightarrow$ Q3) IS (d4): 239.1 $\rightarrow$ 122.1 (Q1 $\rightarrow$ Q3)	Q1 is the protonated parent ion [M+H] ⁺ . Q3 is a stable, high-intensity product ion (predicted fragment corresponding to the isoquinoline moiety).

| Collision Energy | To be optimized (e.g., 20-30 eV) | Optimized to maximize the intensity of the product ion. |

Sample Preparation (Protein Precipitation):

- Pipette 50 μ L of plasma sample (blank, standard, QC, or unknown) into a 1.5 mL microcentrifuge tube.

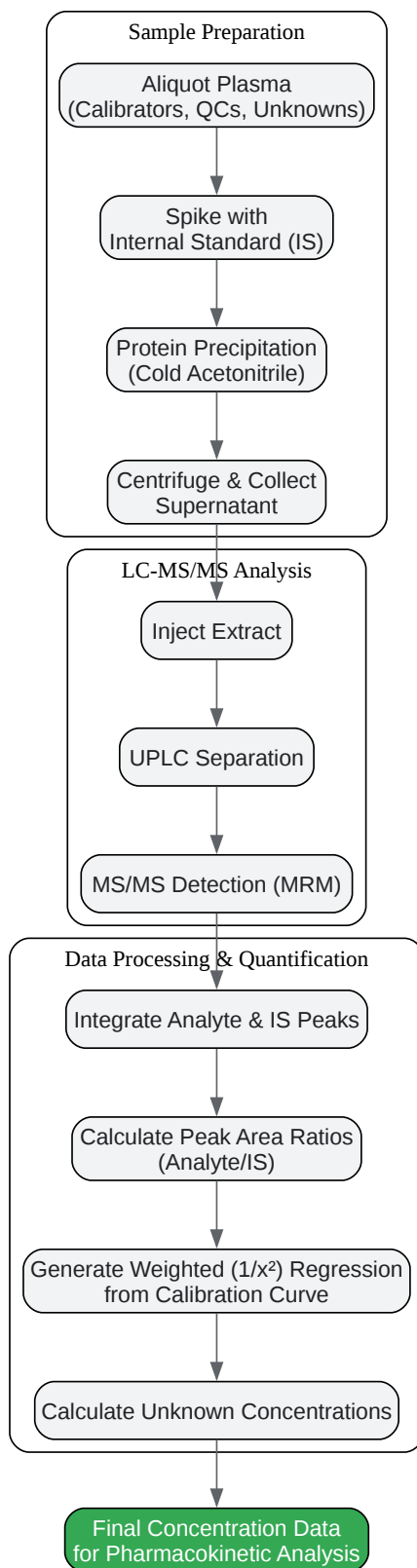
- Add 10 µL of Internal Standard working solution (e.g., 50 ng/mL in methanol).
- Add 200 µL of cold acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4 °C.
- Transfer 150 µL of the supernatant to a clean vial or 96-well plate.
- Inject 5 µL onto the LC-MS/MS system.

Bioanalytical Method Validation Summary

The method must be validated based on FDA or EMA guidelines for bioanalytical method validation.

Parameter	Acceptance Criteria
Linearity & Range	$r^2 \geq 0.99$ over 8 concentrations. Back-calculated standards should be within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ).
Lower Limit of Quantification (LLOQ)	Analyte response is $\geq 5\times$ blank response. Accuracy within $\pm 20\%$, Precision $\leq 20\%$ RSD.
Accuracy & Precision	At 4 QC levels (LLOQ, Low, Mid, High), mean accuracy within $\pm 15\%$ of nominal. Precision (RSD) $\leq 15\%$.
Matrix Effect	IS-normalized matrix factor should have a CV $\leq 15\%$ from at least 6 lots of matrix.
Recovery	Extraction recovery should be consistent and reproducible.
Stability	Analyte stable under various conditions: Freeze-Thaw (3 cycles), Bench-Top (4h), Post-Preparative (24h), Long-Term (-80°C , 30 days). Deviation within $\pm 15\%$.

Workflow Diagram: LC-MS/MS Bioanalysis



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Caption: Bioanalytical workflow for LC-MS/MS quantification in plasma.

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